

Essential Safety and Logistical Information for Handling Cyclobutyl Methyl Ketone

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Compound of Interest

Compound Name: Cyclobutyl methyl ketone

Cat. No.: B1346604

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds such as **Cyclobutyl methyl ketone**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical Identifier:

- Name: **Cyclobutyl methyl ketone**
- Synonyms: Acetylcyclobutane, 1-Cyclobutylethanone[1][2][3]
- CAS Number: 3019-25-8[1][2]

Hazard Identification and Classification

Cyclobutyl methyl ketone is classified as a hazardous chemical.[1] It is a flammable liquid and vapor (Category 3) and is harmful if swallowed (Acute oral toxicity, Category 4).[1][4]

Signal Word: Warning[1][4]

Hazard Statements:

- H226: Flammable liquid and vapour.[5][6]
- H302: Harmful if swallowed.[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards. [5]	Protects against chemical splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	Prevents skin contact with the chemical.
Skin and Body Protection	Fire/flammable resistant and impervious clothing, such as a lab coat or coveralls. [5]	Protects skin from accidental splashes and contact.
Respiratory Protection	Not typically required under normal use conditions with adequate ventilation. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.	Ensures respiratory safety in case of inadequate ventilation or spills.

Physical and Chemical Properties

A summary of key quantitative data for **Cyclobutyl methyl ketone** is provided below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₀ O[2][3][4]
Molecular Weight	98.14 g/mol [4]
Appearance	Clear colorless to light yellow liquid[3][4][5][7]
Boiling Point	137-139 °C at 754 mmHg[2][7]
Density	0.902 g/mL at 25 °C[2][7]
Flash Point	29 °C (84.2 °F) - closed cup
Refractive Index	n ₂₀ /D 1.432[2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **Cyclobutyl methyl ketone** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area, preferably by using a chemical fume hood.[1][5]
- Verify that an eyewash station and safety shower are readily accessible.[8][9]
- Remove all potential ignition sources from the handling area, including open flames, hot surfaces, and sparks.[1][4][5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][4][5]
- Ground and bond all containers and receiving equipment to prevent static discharge.[5][6]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Chemical Handling:

- Use only non-sparking tools.[1][5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mist.[4]
- Keep the container tightly closed when not in use.[1][4][5]

4. In Case of a Spill:

- Remove all sources of ignition.[1]
- Ventilate the area.
- Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[1][4]
- Collect the absorbed material into a suitable, closed container for disposal.[1][4]
- Use spark-proof tools during cleanup.[1]

5. First Aid Measures:

- After eye contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Get medical attention.[4]
- After skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[4]
- After inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][4]
- After ingestion: Clean mouth with water and get medical attention.[1][4]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Cyclobutyl methyl ketone** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification:

- **Cyclobutyl methyl ketone** is considered a hazardous waste due to its flammability.

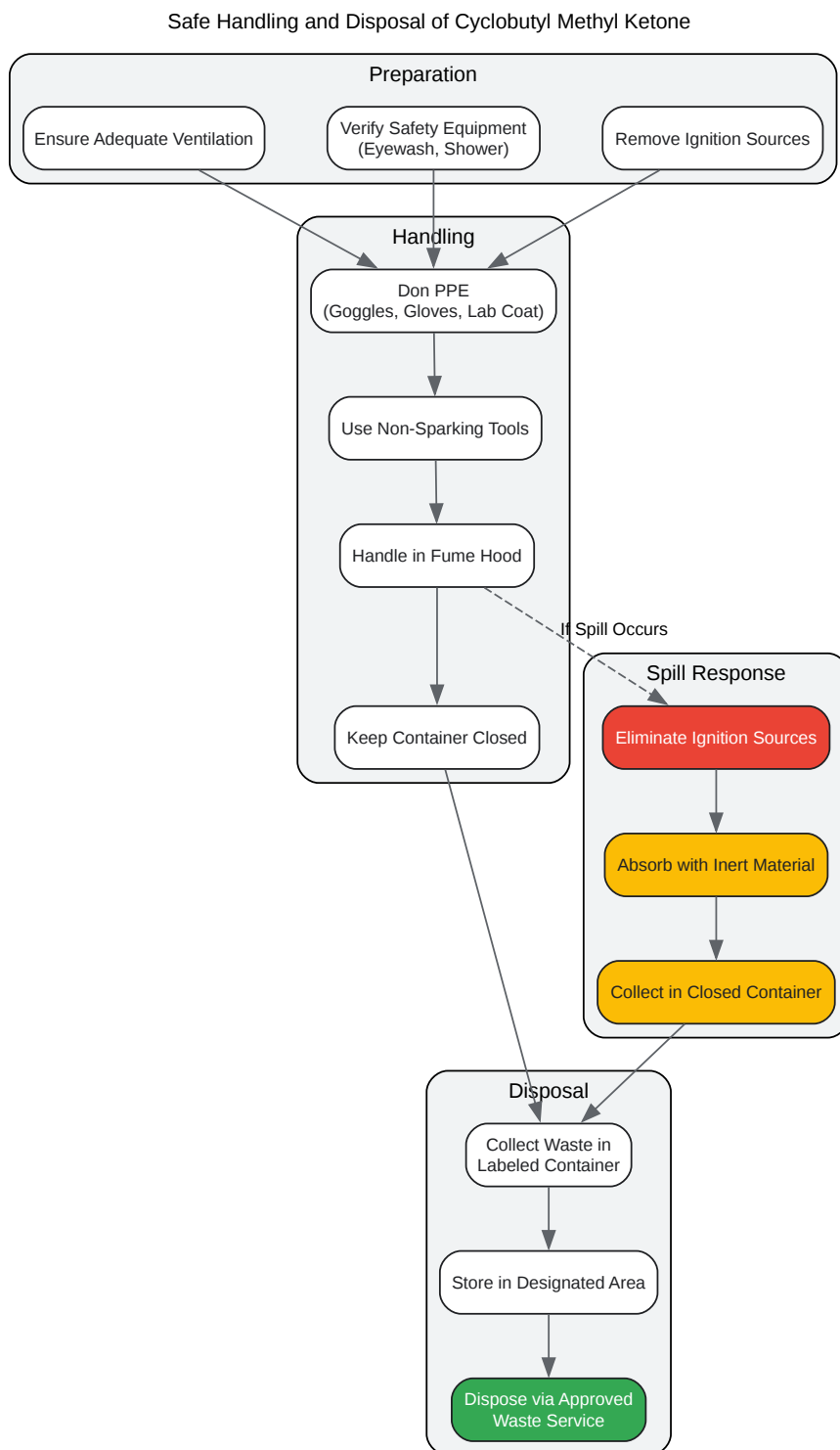
2. Waste Collection and Storage:

- Collect all waste, including unused chemical and contaminated absorbent materials, in a suitable, clearly labeled, and closed container.
- Store the waste container in a designated, well-ventilated, and cool area away from ignition sources.

3. Disposal Procedure:

- Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[1\]](#)
- Dispose of the contents and container to an approved waste disposal plant.[\[4\]](#) Do not empty into drains.[\[1\]](#)[\[2\]](#)

Safe Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Cyclobutyl methyl ketone**.

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